

Perfluoroperhydrophenanthrene molecular structure and isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Perfluoroperhydrophenanthrene

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Molecular Structure and Isomerism

Perfluoroperhydrophenanthrene is a saturated polycyclic perfluorocarbon. Its structure consists of a phenanthrene skeleton where all hydrogen atoms have been replaced by fluorine atoms. This complete fluorination imparts exceptional chemical and thermal stability, high density, and hydrophobicity.[1][2]

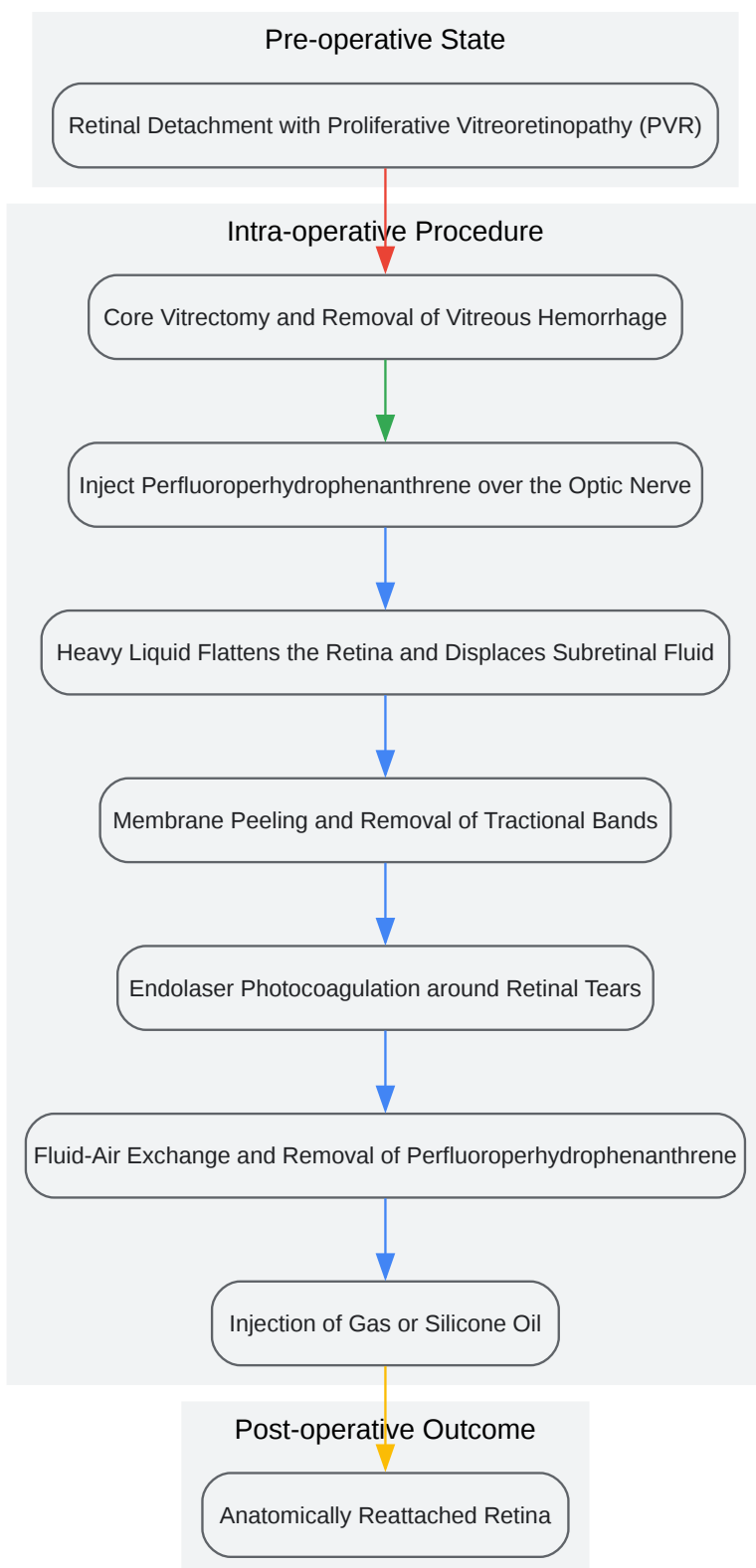
The commercial product is a mixture of several stereoisomers.[2][3] The stereochemistry of the fused rings determines the overall three-dimensional shape of the molecule. The hydrogenated analog, perhydrophenanthrene, can exist in six possible conformations, and it is expected that **perfluoroperhydrophenanthrene** exhibits a similar isomeric complexity.[4]

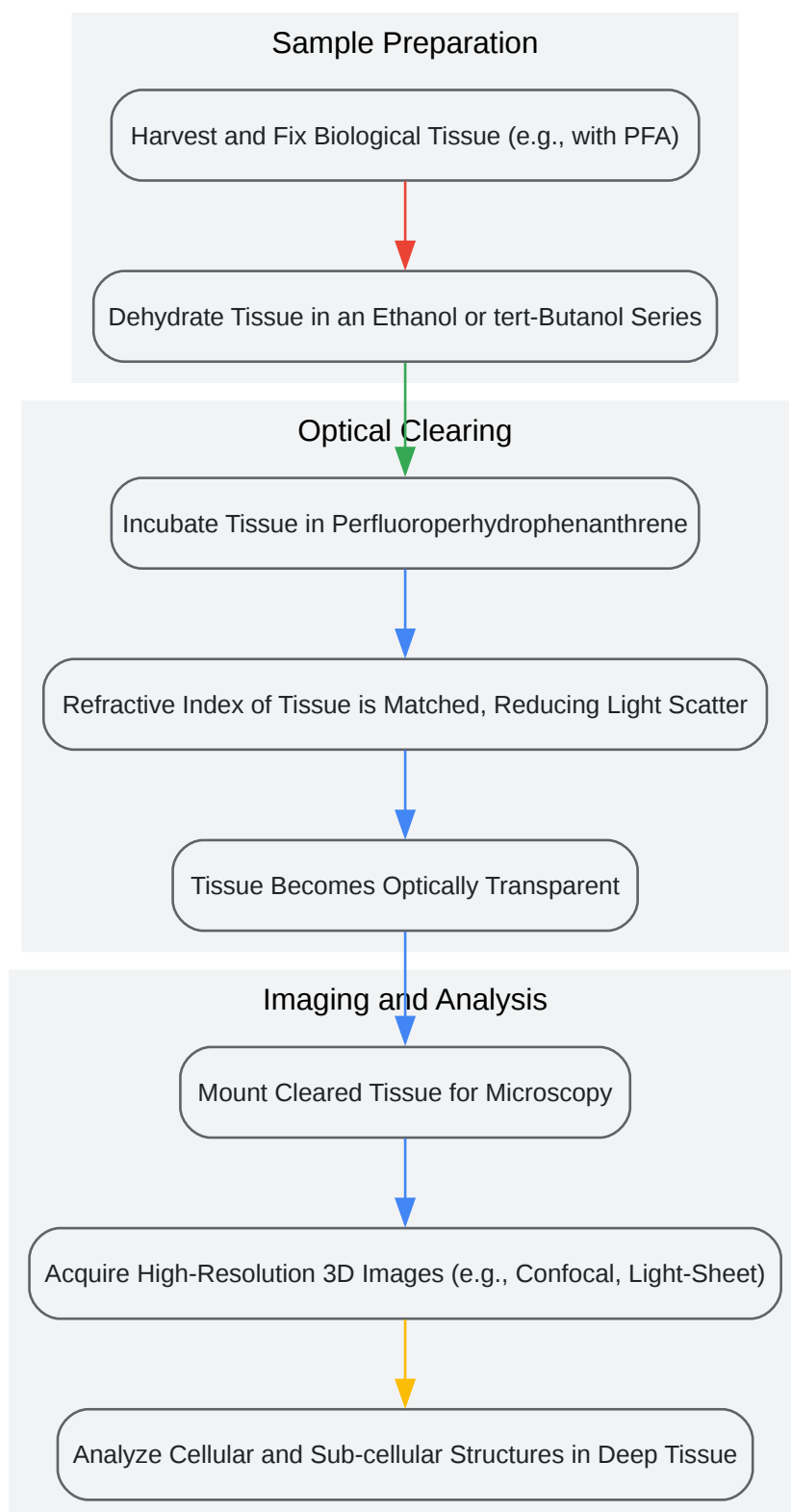
The nomenclature for these isomers describes the relative orientation of the hydrogen (or in this case, fluorine) atoms at the ring junctions. The main isomers of the perhydrophenanthrene backbone are:[1][4]

- trans-anti-trans
- cis-anti-trans
- cis-syn-trans
- cis-anti-cis

- cis-syn-cis
- trans-syn-trans

The cis or trans prefix refers to the fusion of the individual rings, while syn and anti describe the relationship of the outer rings to each other. For instance, the trans-syn-trans isomer is notable because its central ring is forced into a boat conformation.





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References

- 1. Stereochemistry of Perhydrophenanthrene Derivatives - Enlighten Theses [theses.gla.ac.uk]
- 2. Perhydrophenanthrene, (4a α , 4b α , 8a β , 10a.beta)- [webbook.nist.gov]
- 3. researchgate.net [researchgate.net]
- 4. 1698899077_eeupazb6GU_handouts_117873.pptx [slideshare.net]
- To cite this document: BenchChem. [Perfluoroperhydrophenanthrene molecular structure and isomers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b036375#perfluoroperhydrophenanthrene-molecular-structure-and-isomers]

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